

Technical Guide: Physical Properties of n-Pentane for Laboratory Use

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Compound of Interest

Compound Name:	Pentane
CAS No.:	109-66-0
Cat. No.:	B149069

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Executive Summary

n-Pentane (C₅H₁₂) is a critical aliphatic hydrocarbon in pharmaceutical and biochemical research, valued for its extreme volatility (BP: 36.1°C), low viscosity, and non-polar character. [1][2][3] While it serves as a premier solvent for lipid extraction, chromatography, and recrystallization, its physical properties present unique challenges. Its flash point of -49°C and high vapor pressure require rigorous safety protocols to prevent deflagration. This guide synthesizes authoritative physicochemical data with field-proven protocols for handling, purification, and application, designed for researchers requiring high-purity solvent performance.

Part 1: Physicochemical Profile & Implications

The following data represents the consensus of high-purity laboratory grade n-pentane (≥99%).

Table 1: Critical Physical Properties of n-Pentane

Property	Value	Test Condition	Laboratory Implication
Boiling Point	36.1°C (309.2 K)	760 mmHg	Enables rapid removal via rotary evaporation without thermal degradation of sensitive analytes.
Density	0.626 g/mL	20°C	Significantly less dense than water; forms the upper layer in aqueous biphasic extractions.
Viscosity	0.22 – 0.24 cP	20°C	Extremely low viscosity ensures high mass transfer rates and low back-pressure in flow systems.
Refractive Index	1.3575	20°C (n _D)	Useful for quick purity verification; significant deviation indicates contamination (e.g., with heavier alkanes).
Dielectric Constant	1.84	20°C	Highly non-polar. Excellent for dissolving lipids/waxes; poor for polar metabolites.
Flash Point	-49°C (-56°F)	Closed Cup	Critical Hazard: Vapors can ignite at sub-freezing temperatures. ^[4] Static discharge is a major initiation source.

Solubility (Water)	~40 mg/L	20°C	Immiscible.[5] Efficient phase separation from aqueous buffers.
Kinetic Diameter	~4.3 Å	-	Purification: Excluded by 3A and 4A molecular sieves; adsorbed by 5A sieves.

Part 2: Critical Laboratory Applications

Lipid and Metabolite Extraction

n-**Pentane** is the solvent of choice for extracting non-polar lipids, essential oils, and volatile metabolites. Its low boiling point allows for concentration of extracts at temperatures (<30°C) that preserve thermally unstable compounds like polyunsaturated fatty acids (PUFAs).

- Mechanism: The low dielectric constant (1.84) disrupts hydrophobic interactions in biological matrices without solubilizing polar cellular debris.
- Workflow: Often used in a biphasic system (e.g., **Pentane**:Water) or as the final step in liquid-liquid extraction (LLE) to recover non-polar fractions.

Chromatography (HPLC & GC)

- HPLC: Used as a non-polar mobile phase component in Normal Phase Chromatography (NPC) to separate isomers or highly hydrophobic compounds.
- GC: Serves as a volatile injection solvent. Its early elution time ensures it does not interfere with analyte peaks, provided the solvent delay is set correctly.

Recrystallization Anti-Solvent

In drug development, n-**pentane** acts as a precipitant (anti-solvent). When added to a solution of a drug dissolved in a polar solvent (e.g., dichloromethane or ether), the sudden decrease in polarity forces the drug to crystallize out of solution, often yielding high-purity polymorphs.

Part 3: Self-Validating Protocols (Purification & Safety)

Protocol A: Production of Anhydrous n-Pentane (The "Blue Pot" Method)

Commercial "anhydrous" grades often degrade upon opening. This protocol ensures <10 ppm water content using a self-indicating system.

Safety Prerequisite: Perform only in a certified chemical fume hood. Remove all ignition sources. Ground all glassware.

- Pre-Drying: If the **pentane** is visibly wet (cloudy), shake with anhydrous

or

for 1 hour. Filter into a clean round-bottom flask.
- Desiccant Addition: Add metallic Sodium wire (or chunks) and a small amount of Benzophenone to the flask.
- Reflux: Heat to reflux (approx. 40°C bath temp) under an inert atmosphere (

or

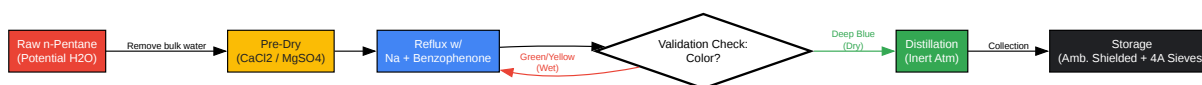
).
- Validation (The "Self-Validating" Step):
 - Observe the color.[1] The formation of the sodium ketyl radical anion produces a deep blue/purple color.
 - If Green/Yellow: Water is still present.[6] Add more sodium/benzophenone and continue reflux.
 - If Blue: The solvent is anhydrous and oxygen-free.
- Distillation: Distill the **pentane** from the blue solution into a receiver flask containing activated 4A molecular sieves.

Protocol B: Static Drying with Molecular Sieves

For applications sensitive to sodium residues, use molecular sieves.

- Selection: Use 4A Molecular Sieves.
 - Why? Water (kinetic diameter $\sim 2.7 \text{ \AA}$) enters the 4 \AA pores and is trapped. n-Pentane ($\sim 4.3 \text{ \AA}$) is excluded.
 - Avoid: Do not use 5A sieves, as they will adsorb n-pentane chains, causing solvent loss and heat generation.
- Activation: Heat sieves to 300°C for 3 hours under vacuum before use.
- Usage: Add 10-20% w/v sieves to the solvent. Let stand for 24 hours.

Visualization: Solvent Purification Workflow



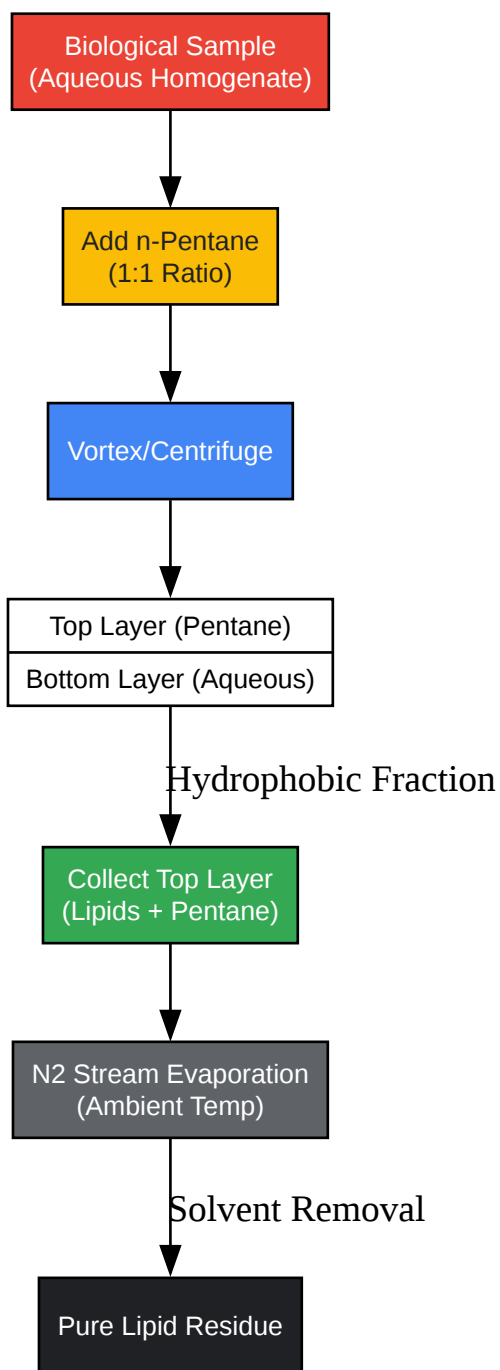
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Caption: Figure 1: Self-validating purification workflow for n-pentane using the Sodium/Benzophenone indicator method.

Part 4: Troubleshooting & Optimization Common Issues and Solutions

Issue	Root Cause	Corrective Action
Cloudiness/Haze	Water absorption from air (hygroscopic cooling effect).	Dry over 4A molecular sieves. Ensure glassware is oven-dried.
Rapid Evaporation	High vapor pressure (514 mmHg at 25°C).	Use chilled condensers (<10°C) on rotovaps. Keep stock bottles tightly capped and cold.
Ghost Peaks (GC)	Impurities (isomers/heavier alkanes).	Use HPLC-grade or distill prior to use. Check Refractive Index (Target: 1.3575).
Static Shocks	Low conductivity + high flow rate.	Safety Critical: Ground all transfer lines and vessels. Use antistatic additives if permitted.

Visualization: Lipid Extraction Logic



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Caption: Figure 2: Standard workflow for biphasic lipid extraction using n-pentane.

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